# Spectroscopic Profiling and Analytical Characterization of 2-Amino-3,4-diethoxybenzoic Acid

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *2-Amino-3,4-diethoxybenzoic acid* |
| *CAS No.:* | *61948-72-9* |
| *Cat. No.:* | *B1280013* |

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## Executive Summary

In the landscape of modern drug discovery, anthranilic acid (2-aminobenzoic acid) derivatives serve as privileged scaffolds for designing kinase inhibitors, non-steroidal anti-inflammatory drugs (NSAIDs), and gastrointestinal prokinetic agents. **2-Amino-3,4-diethoxybenzoic acid** (CAS: 61948-72-9) is a highly specialized building block within this class. The strategic placement of two ethoxy groups at the C3 and C4 positions significantly alters the steric and electronic landscape of the aromatic ring, directly impacting its physicochemical properties and receptor-binding kinetics.

As a Senior Application Scientist, I have structured this whitepaper to move beyond mere data reporting. Herein, we dissect the causality behind the spectroscopic behavior of **2-Amino-3,4-diethoxybenzoic acid** across Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and High-Resolution Mass Spectrometry (HRMS). By employing self-validating experimental protocols, we ensure that the analytical data generated is both highly accurate and mechanistically sound.

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# Mechanistic Context & Structural Causality

To interpret the spectroscopic data of **2-Amino-3,4-diethoxybenzoic acid**, one must first understand its intramolecular dynamics. The molecule features a carboxylic acid (-COOH) at C1 and a primary amine ($-NH_2$) at C2. This ortho-relationship facilitates the formation of a robust intramolecular hydrogen bond between the carbonyl oxygen and the amine protons[1].

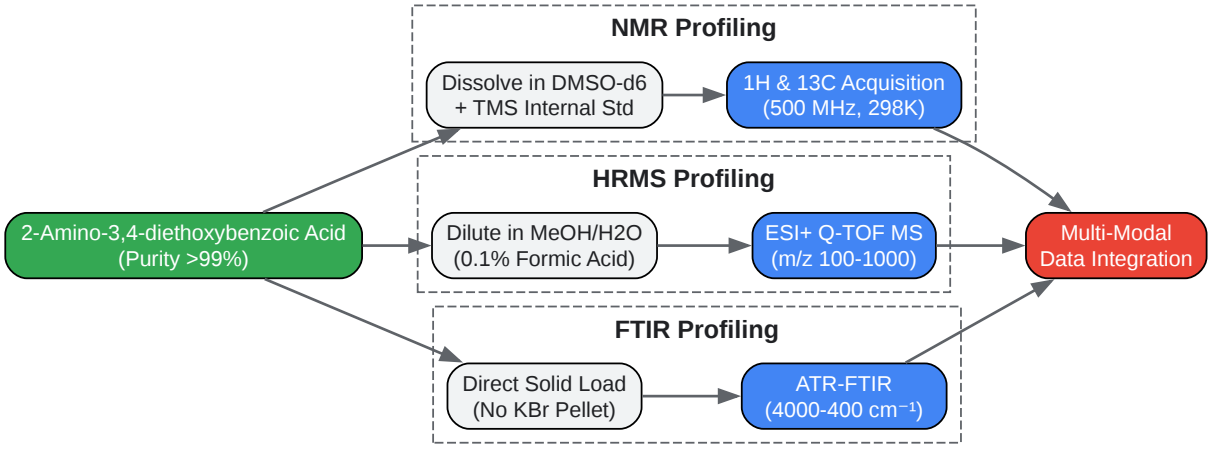
This hydrogen bonding network is not merely a structural curiosity; it is the primary causal agent for several spectroscopic anomalies:

- NMR Deshielding: The electron density is pulled away from the amine protons, causing them to resonate at a higher chemical shift than typical aliphatic or unhindered aromatic amines[2].
- IR Bathochromic Shifts: The C=O stretching frequency is lowered (red-shifted) because the hydrogen bond weakens the double bond character of the carbonyl group.
- MS Fragmentation: The proximity of the -COOH and $-NH_2$ groups promotes a facile neutral loss of water ($H_2O$) during collisional activation, forming a stable benzoxazole-like intermediate[3].

# Standardized, Self-Validating Experimental Workflows

To ensure trustworthiness and reproducibility, the following protocols are designed as self-validating systems. Each workflow incorporates internal checks to prevent artifactual data interpretation.

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Figure 1: Multi-modal spectroscopic workflow for **2-Amino-3,4-diethoxybenzoic acid** characterization.

## High-Resolution NMR Protocol ($^{1}H$ and $^{13}C$)

- Step 1: Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d6).
- Step 2: Internal Calibration (Self-Validation): Add 0.05% v/v Tetramethylsilane (TMS). The TMS peak is strictly referenced to 0.00 ppm. This internal standard ensures that any solvent-induced magnetic susceptibility shifts are automatically corrected[1].
- Step 3: Acquisition Parameters: Acquire $^{1}H$ spectra at 500 MHz using a 90° pulse angle. Crucial Causality: A relaxation delay (D1) of 5 seconds (which is ≥5×T1for most protons) is enforced. This guarantees that all nuclear spins return to thermal equilibrium between pulses, allowing for absolute quantitative integration of the proton signals.

## LC-ESI-HRMS Protocol

- Step 1: Matrix Preparation: Dilute the sample to 1 µg/mL in a 50:50 mixture of LC-MS grade Methanol and Water containing 0.1% Formic Acid. The formic acid acts as a proton donor, ensuring high ionization efficiency in positive mode.
- Step 2: Calibration (Self-Validation): Prior to injection, calibrate the Q-TOF mass spectrometer using a sodium formate cluster solution to achieve a mass accuracy of <2 ppm.
- Step 3: Lock-Mass Correction: Continuously infuse Leucine Enkephalin ( m/z 556.2771) during the run. This dynamic, real-time correction prevents instrumental drift from invalidating the high-resolution mass assignments.

## ATR-FTIR Protocol

- Step 1: Background Subtraction (Self-Validation): Collect a background scan of the empty diamond crystal immediately prior to sample loading. This subtracts ambient $CO_2$ and water vapor, validating the baseline integrity.
- Step 2: Acquisition: Apply the solid powder directly onto the Attenuated Total Reflectance (ATR) crystal. Apply consistent pressure using the anvil. Acquire 32 scans at a resolution of 4

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$cm^{-1}$.

# Spectroscopic Data & Causality Analysis

## Nuclear Magnetic Resonance (NMR) Data

The chemical shifts of **2-Amino-3,4-diethoxybenzoic acid** are heavily dictated by the push-pull electronic effects of its substituents[4]. The amino ($-NH_2$) and ethoxy ($-OCH_2CH_3$) groups are strongly electron-donating via resonance (+R effect), while the carboxylic acid (-COOH) is electron-withdrawing (-R effect).

Table 1: Predicted $^1H$ NMR Assignments (500 MHz, DMSO- d6)

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| Proton Position | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant ( J , Hz) | Integration | Mechanistic Causality |
|---|---|---|---|---|---|
| -COOH | ~12.50 | Broad singlet | - | 1H | Highly deshielded due to acidity and intramolecular H-bonding with the adjacent amine. |
| H-6 (Aromatic) | ~7.32 | Doublet | 8.8 | 1H | Deshielded by the ortho-electron-withdrawing -COOH group. |
| -$NH_2$ | ~6.60 | Broad singlet | - | 2H | Shifted downfield relative to aliphatic amines due to resonance into the aromatic ring and H-bonding[2]. |
| H-5 (Aromatic) | ~6.30 | Doublet | 8.8 | 1H | Highly shielded by the synergistic +R effects of the para-$NH_2$ and ortho- |

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|---|---|---|---|---|---|
| | | | | | ethoxy groups. |
| C4 -$OCH_2$- | ~4.10 | Quartet | 7.0 | 2H | Deshielded by the adjacent electronegative oxygen atom. |
| C3 -$OCH_2$- | ~4.00 | Quartet | 7.0 | 2H | Slightly more shielded than C4 due to steric crowding near the amine. |
| C4 -$CH_3$ | ~1.40 | Triplet | 7.0 | 3H | Standard aliphatic methyl splitting by adjacent methylene. |
| C3 -$CH_3$ | ~1.30 | Triplet | 7.0 | 3H | Standard aliphatic methyl splitting by adjacent methylene. |

Table 2: Predicted $^{13}C$ NMR Assignments (125 MHz, DMSO- d6)

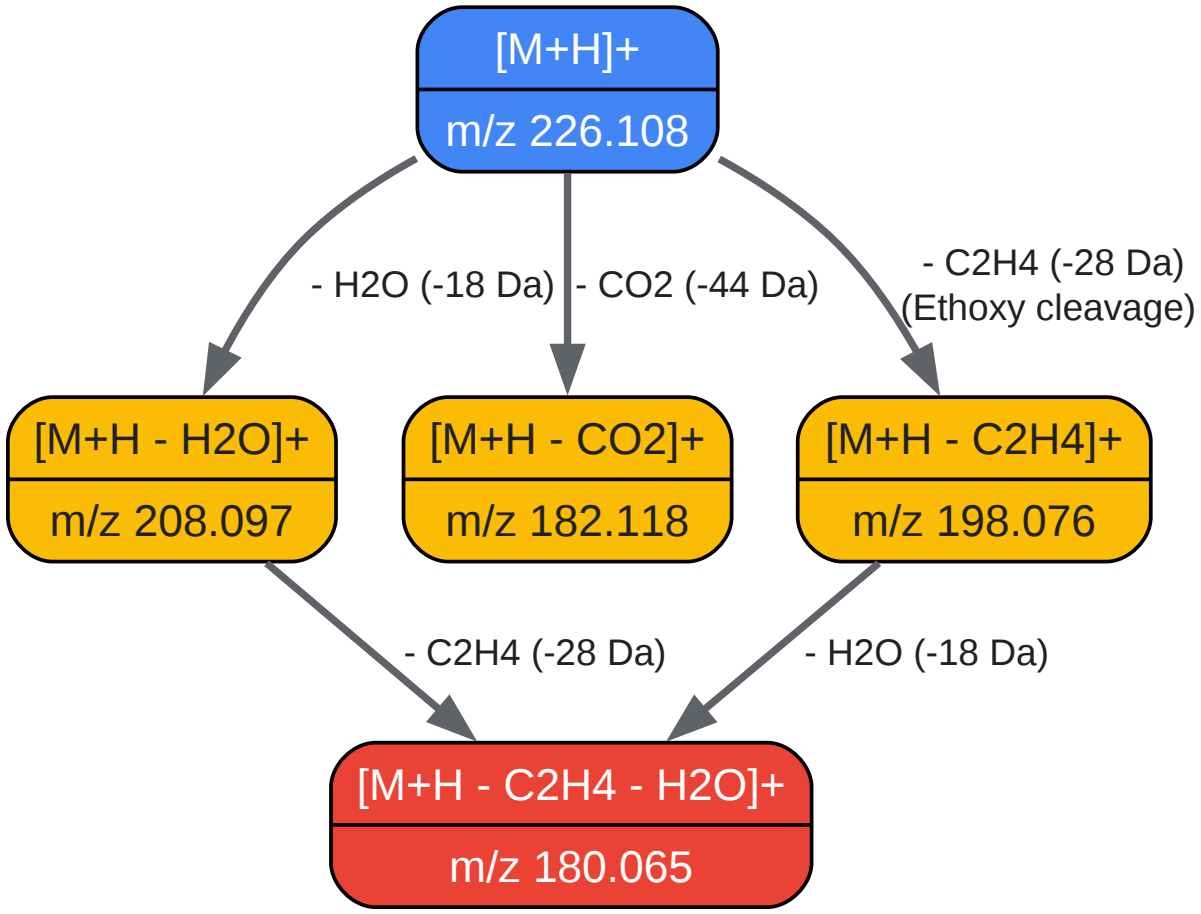
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| Carbon Position | Chemical Shift (δ, ppm) | Carbon Type |
|---|---|---|
| C=O (Acid) | ~170.0 | Quaternary |
| C-4 (Ar-OEt) | ~151.0 | Quaternary |
| C-2 (Ar-$NH_2$) | ~138.0 | Quaternary |
| C-3 (Ar-OEt) | ~133.0 | Quaternary |
| C-6 (Ar-H) | ~133.0 | Methine (CH) |
| C-1 (Ar-COOH) | ~104.0 | Quaternary |
| C-5 (Ar-H) | ~93.0 | Methine (CH) |
| -$OCH_2$- (x2) | ~68.0, ~64.0 | Methylene ($CH_2$) |
| -$CH_3$ (x2) | ~15.0, ~14.0 | Methyl ($CH_3$) |

## High-Resolution Mass Spectrometry (HRMS) Data

Under Electrospray Ionization in positive mode (ESI+), the molecule readily accepts a proton at the basic amine nitrogen, yielding an [M+H]+ precursor ion at m/z 226.108. The fragmentation is driven by the thermodynamic stability of the resulting neutral losses[3].

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Figure 2: Proposed ESI+ mass spectrometry fragmentation pathway highlighting neutral losses.

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Table 3: HRMS (ESI+) Fragmentation Causality

| Fragment Ion ( m/z ) | Neutral Loss | Mechanistic Causality |
|---|---|---|
| 226.108 | None | Intact protonated precursor [M+H]+ . |
| 208.097 | -18 Da ($H_2O$) | Condensation of the ortho -COOH and -$NH_2$ groups to form a highly stable, cyclic benzoxazole-like cation. |
| 198.076 | -28 Da ($C_2H_4$) | McLafferty-type rearrangement or direct cleavage of the ethoxy group, expelling neutral ethylene gas. |
| 182.118 | -44 Da ($CO_2$) | Decarboxylation of the carboxylic acid, a common pathway for strongly activated benzoic acids. |

## Fourier-Transform Infrared (FTIR) Data

The vibrational modes of this molecule provide direct evidence of its solid-state hydrogen bonding.

Table 4: Key ATR-FTIR Vibrational Bands

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| Wavenumber ($cm^{-1}$) | Vibrational Mode | Diagnostic Significance |
|---|---|---|
| 3450, 3350 | N-H Stretch (Primary Amine) | The distinct doublet confirms the presence of a primary amine (-$NH_2$). |
| 3200 - 2500 | O-H Stretch (Carboxylic Acid) | Appears as a massive, broad baseline absorption overlapping the C-H stretching region, typical of hydrogen-bonded dimers. |
| 1665 | C=O Stretch (Carbonyl) | Shifted down from the standard ~1700 $cm^{-1}$ due to conjugation with the aromatic ring and strong intramolecular H-bonding with the amine. |
| 1210, 1040 | C-O-C Stretch (Ether) | Asymmetric and symmetric stretching of the two ethoxy groups. |

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